

A Researcher's Guide to the Validation of a Novel 11-Ketotestosterone Antibody

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Compound of Interest

Compound Name: 11-Ketotestosterone

Cat. No.: B164220

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For researchers, scientists, and drug development professionals, the accurate detection and quantification of **11-Ketotestosterone** (11-KT), a potent androgen, is critical for advancing our understanding of its role in physiology and disease. This guide provides a comprehensive validation of a new **11-Ketotestosterone** antibody, comparing its performance against established alternatives and offering detailed experimental data to support its use in a variety of research applications.

Introduction to 11-Ketotestosterone and the Need for Specific Antibodies

11-Ketotestosterone is an active androgenic steroid hormone that plays a significant role in the development and maintenance of male secondary sexual characteristics, particularly in teleost fish.^[1] In recent years, its importance in humans has been increasingly recognized, with studies highlighting its role as a key androgen in conditions such as Polycystic Ovary Syndrome (PCOS) and castration-resistant prostate cancer. Given its structural similarity to other androgens, the development and rigorous validation of highly specific antibodies are paramount for accurate and reliable research findings. This guide details the validation of a new, high-affinity **11-Ketotestosterone** antibody designed for superior performance in various immunoassays.

Performance Comparison

The performance of the novel **11-Ketotestosterone** antibody was benchmarked against a commercially available alternative (Competitor A). Key performance indicators, including sensitivity, specificity, and cross-reactivity, were assessed.

Sensitivity and Specificity

The novel antibody demonstrates high sensitivity and specificity in a competitive ELISA format.

Feature	Novel 11-KT Antibody	Competitor A (ELISA Kit)
Assay Type	Competitive ELISA	Competitive ELISA
Sensitivity	1.5 pg/mL	1.3 pg/mL[1]
Assay Range	2.0 - 1,000 pg/mL	0.78-100 pg/ml[1]
Sample Types	Serum, Plasma, Tissue Homogenates, Urine	Serum, Plasma, Fecal Extracts, Urine[2]

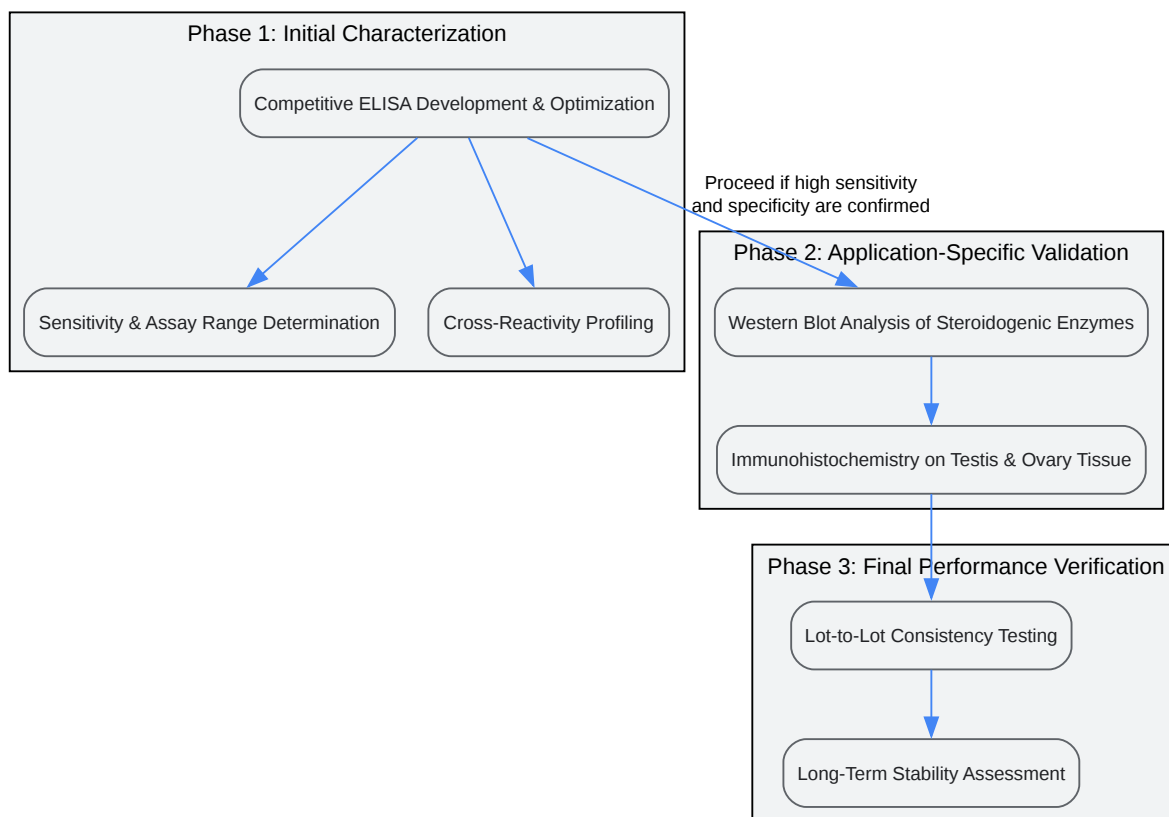
Cross-Reactivity Profile

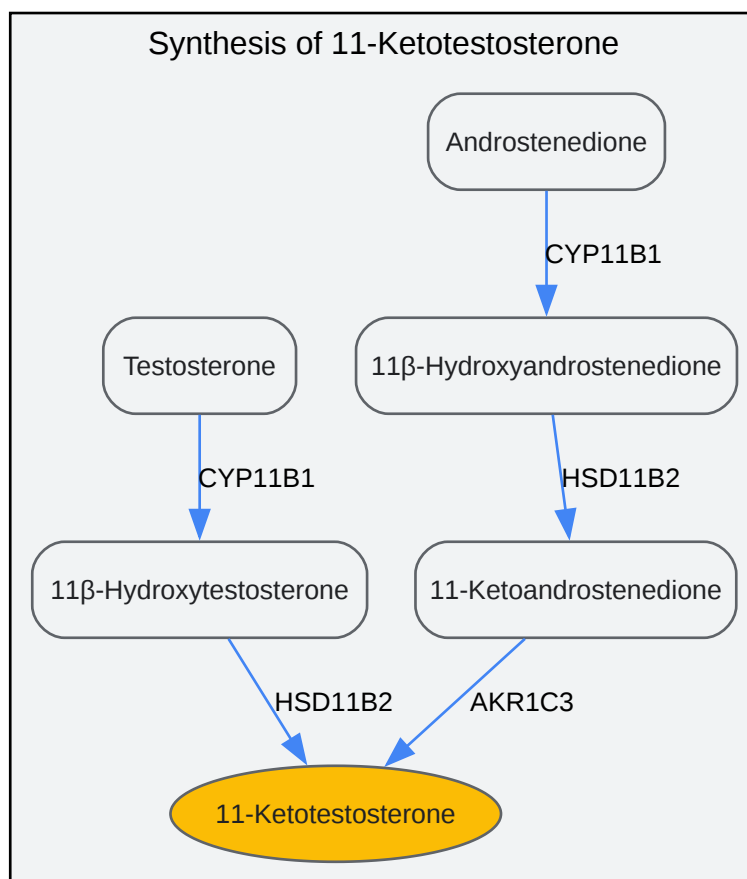
A critical aspect of any steroid hormone antibody is its cross-reactivity with structurally related molecules. The novel 11-KT antibody was tested against a panel of relevant steroids to determine its specificity.

Compound	% Cross-Reactivity (Novel 11-KT Antibody)	% Cross-Reactivity (Competitor A)
11-Ketotestosterone	100	100[1]
Adrenosterone	2.5	2.9
11 β -hydroxytestosterone	0.02	0.01
Testosterone	<0.01	<0.01
Dihydrotestosterone (DHT)	<0.01	<0.01
Androstenedione	<0.01	Not Reported
Progesterone	<0.01	Not Reported
Cortisol	<0.01	Not Reported

Experimental Validation Workflow

The validation of the new **11-Ketotestosterone** antibody followed a multi-tiered approach to ensure its suitability for a range of research applications.





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References

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